

Application Notes and Protocols for Methyl 2-(aminomethyl)nicotinate Solution Preparation

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Compound of Interest

Compound Name: Methyl 2-(aminomethyl)nicotinate

Cat. No.: B1611452

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Methyl 2-(aminomethyl)nicotinate is a derivative of nicotinic acid, a member of the pyridine carboxylic acid family. Compounds in this class are of significant interest in medicinal chemistry and drug development due to their diverse biological activities. Accurate and reproducible preparation of solutions of this compound is critical for experimental success in various research applications, including but not limited to, enzyme assays, cell-based studies, and pharmacokinetic analyses.

This document provides a detailed protocol for the preparation of **Methyl 2-(aminomethyl)nicotinate** solutions, including information on its physicochemical properties, recommended solvents, storage conditions, and safety precautions.

2. Physicochemical Properties and Data

A summary of the key quantitative data for **Methyl 2-(aminomethyl)nicotinate** is presented in the table below. This information is essential for accurate solution preparation and storage.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	166.18 g/mol	[1]
Appearance	White to almost white powder/crystal	[2]
Solubility	Soluble in Methanol	[2]
Storage Temperature	2-8°C, sealed in a dry, inert atmosphere	[1][3]
pKa	4.71 ± 0.36 (Predicted)	[2]
Stock Solution Storage	-20°C for 1 month; -80°C for 6 months (Protect from light)	Based on data for the related compound Methyl 2-aminonicotinate.[4]
Stability in Aqueous Solution	Data not available; a related compound, methyl nicotinate, shows excellent stability in aqueous solution when stored at 4°C, with a degradation rate of about 0.5% per year.[5][6]	It is recommended to prepare fresh aqueous solutions or perform stability studies for long-term storage.

3. Experimental Protocol: Preparation of a 10 mM Stock Solution in Methanol

This protocol describes the preparation of a 10 mM stock solution of **Methyl 2-(aminomethyl)nicotinate** in methanol. This stock solution can then be further diluted in appropriate aqueous buffers or cell culture media for specific experimental applications.

3.1. Materials

- **Methyl 2-(aminomethyl)nicotinate** (CAS No. 734510-19-1)
- Anhydrous Methanol (ACS grade or higher)
- Calibrated analytical balance

- Spatula
- Weighing paper or boat
- Volumetric flask (appropriate size, e.g., 10 mL)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Amber or light-blocking storage vials
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.

3.2. Safety Precautions

- **Methyl 2-(aminomethyl)nicotinate** and its related compounds are classified as irritants and may be harmful if swallowed, inhaled, or in contact with skin.[\[7\]](#)[\[8\]](#)
- Always handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- In case of contact with eyes or skin, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[\[7\]](#)[\[9\]](#)
- If inhaled, move to fresh air. If not breathing, give artificial respiration and consult a physician.[\[8\]](#)
- If swallowed, rinse mouth with water and consult a physician.[\[8\]](#)

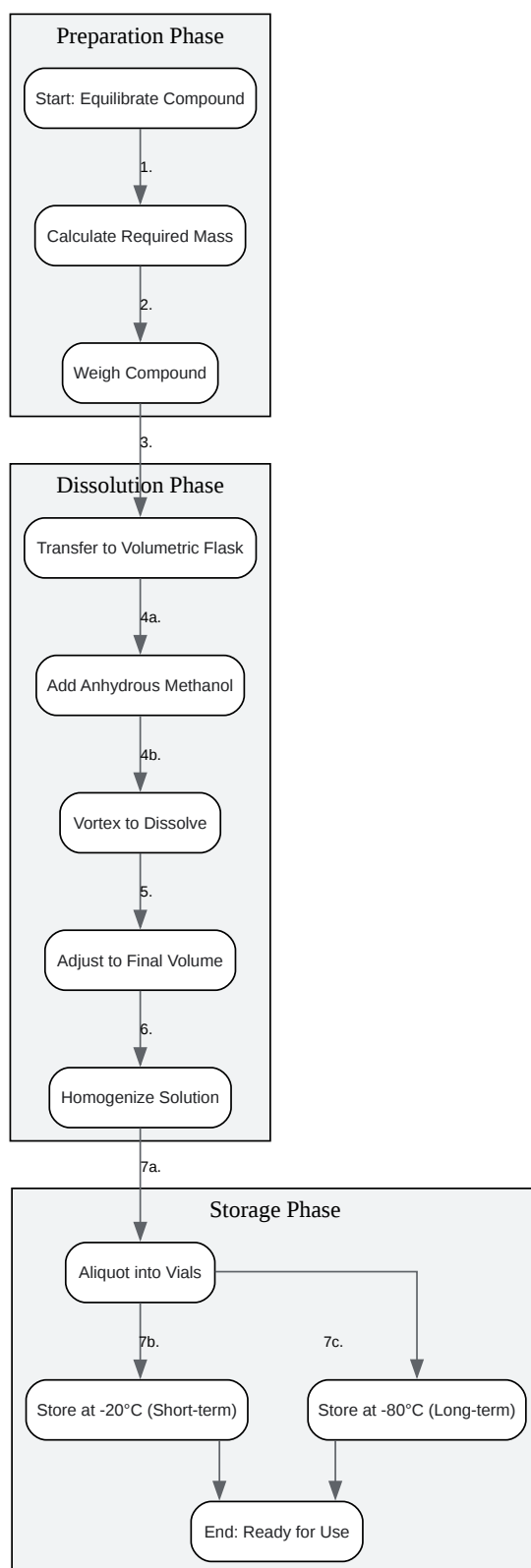
3.3. Procedure

- **Equilibrate Compound:** Before opening, allow the container of **Methyl 2-(aminomethyl)nicotinate** to equilibrate to room temperature to prevent condensation of moisture.

- Calculate Required Mass: To prepare 10 mL of a 10 mM stock solution, calculate the required mass of the compound:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 166.18 \text{ g/mol} = 1.6618 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount of **Methyl 2-(aminomethyl)nicotinate** using a calibrated analytical balance.
- Dissolution: a. Transfer the weighed compound into the 10 mL volumetric flask. b. Add a small amount of anhydrous methanol (approximately 5 mL) to the flask. c. Gently swirl the flask to dissolve the compound. If necessary, use a vortex mixer at a low setting to aid dissolution.
- Final Volume Adjustment: Once the solid is completely dissolved, add anhydrous methanol to the volumetric flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquoting and Storage: a. Aliquot the stock solution into smaller, single-use volumes in amber or light-blocking vials to minimize freeze-thaw cycles and light exposure. b. For short-term storage (up to 1 month), store the aliquots at -20°C.^[4] c. For long-term storage (up to 6 months), store the aliquots at -80°C.^[4]

4. Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Methyl 2-(aminomethyl)nicotinate** stock solution.



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Caption: Workflow for **Methyl 2-(aminomethyl)nicotinate** solution preparation.

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